

C.I. Direct Blue 75 as a fluorescent probe in microscopy

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Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B1582028

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Application Notes and Protocols: C.I. Direct Blue 75

Topic: **C.I. Direct Blue 75** as a Fluorescent Probe in Microscopy

Note to the Reader: Extensive research has revealed no scientific literature or documented use of **C.I. Direct Blue 75** as a fluorescent probe for microscopy. The information available exclusively pertains to its application as a trisazo dye for textiles, particularly cotton fabrics.^[1]^[2] Therefore, the following sections provide the known chemical and physical properties of **C.I. Direct Blue 75** in its capacity as a dye and explain the absence of data for its use in fluorescence microscopy.

Introduction

C.I. Direct Blue 75, also known by other names such as Direct Blue 2GL and Direct Fast Blue 2GL, is a synthetic dye belonging to the trisazo class.^[2] Its primary industrial application is in the dyeing of cellulosic materials like cotton.^[1]^[2] While many organic dyes exhibit fluorescence, there is currently no evidence to suggest that **C.I. Direct Blue 75** possesses fluorescent properties suitable for use as a probe in biological imaging or microscopy.

Chemical and Physical Properties

A summary of the known properties of **C.I. Direct Blue 75** is presented in the table below. It is important to note that these properties are relevant to its function as a textile dye.

Property	Value	Reference
C.I. Name	Direct Blue 75	[2]
C.I. Number	34220	[2]
CAS Number	6428-60-0	[1][2]
Molecular Formula	C42H25N7Na4O13S4	[1][2]
Molecular Weight	1055.91 g/mol	[1][2]
Class	Trisazo	[2]
Appearance	Dark blue solid	[2]
Solubility	Soluble in water (blue solution), insoluble in other organic solvents.	[2]

Fluorescence Properties (or Lack Thereof)

A comprehensive search of scientific databases and literature has yielded no data on the fluorescent properties of **C.I. Direct Blue 75**. Key fluorescent characteristics required for a compound to be a useful probe in microscopy are absent from the available information. These include:

- **Excitation and Emission Spectra:** The specific wavelengths of light that the molecule absorbs (excitation) and emits (emission) are unknown. This information is fundamental for selecting appropriate light sources and filters in fluorescence microscopy.
- **Quantum Yield:** This value, which measures the efficiency of the fluorescence process, is not documented for **C.I. Direct Blue 75**.
- **Photostability:** The stability of the molecule when exposed to excitation light is a critical factor for imaging, and no data is available on the photostability of this dye.
- **Cellular Localization:** There are no studies indicating whether **C.I. Direct Blue 75** can penetrate cell membranes or bind to specific subcellular structures.

Experimental Protocols: Not Applicable

Due to the lack of evidence for its use as a fluorescent probe, no established experimental protocols for the application of **C.I. Direct Blue 75** in microscopy can be provided. The development of such a protocol would first require extensive basic research to determine if the compound has any usable fluorescent properties in a biological context.

Signaling Pathways and Workflows: Not Applicable

As there are no documented interactions of **C.I. Direct Blue 75** with biological systems in a microscopy context, no signaling pathways or experimental workflows can be diagrammed.

Conclusion

The inquiry into the use of **C.I. Direct Blue 75** as a fluorescent probe in microscopy reveals a significant information gap. All available data points to its identity as a textile dye with no reported or characterized fluorescent properties that would make it suitable for biological imaging applications. For researchers and scientists seeking fluorescent probes, it is recommended to consult established and well-characterized fluorescent dyes with proven applications in microscopy.

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References

- 1. medchemexpress.com [medchemexpress.com]
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